

# In-Depth Technical Guide: Chemical Properties and Structure of Descarbamoyl Cefuroxime-d3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Descarbamoyl Cefuroxime-d3

Cat. No.: B15340495

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the chemical properties and structure of **Descarbamoyl Cefuroxime-d3**, a deuterated analog of a key degradation product and synthetic intermediate of the cephalosporin antibiotic, Cefuroxime. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical identity, properties, and analytical methodologies. The inclusion of deuterated analogs like **Descarbamoyl Cefuroxime-d3** is crucial in various research applications, including pharmacokinetic studies and as internal standards in analytical assays.

## Chemical Identity and Properties

**Descarbamoyl Cefuroxime-d3** is the isotopically labeled form of Descarbamoyl Cefuroxime, where three hydrogen atoms on the methoxy group have been replaced with deuterium. This substitution is key to its utility in mass spectrometry-based analytical methods.

## Tabulated Chemical Data

The following table summarizes the key chemical identifiers and properties of **Descarbamoyl Cefuroxime-d3**.

Property	Value
Analyte Name	Descarbamoyl Cefuroxime-d3
Systematic Name	(6R,7R)-7-[[[(2Z)-2-(furan-2-yl)-2-(trideuteriomethoxyimino)acetyl]amino]-3-(hydroxymethyl)-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid
Molecular Formula	C <sub>15</sub> D <sub>3</sub> H <sub>12</sub> N <sub>3</sub> O <sub>7</sub> S
Molecular Weight	384.38 g/mol
Accurate Mass	384.082
CAS Number	1803241-02-2[1]
Unlabeled CAS Number	56271-94-4[2][3][4]
Physical Description	Pale Beige Solid
Applications	A degradation product of labeled Cefuroxime, and an intermediate for the synthesis of labeled Cephalosporin antibiotics.

## Chemical Structure

The chemical structure of Descarbamoyl C-d3 is depicted below. The core structure is a  $\beta$ -lactam ring fused to a dihydrothiazine ring, characteristic of cephalosporins. The deuterium labeling is specifically on the methoxyimino side chain.

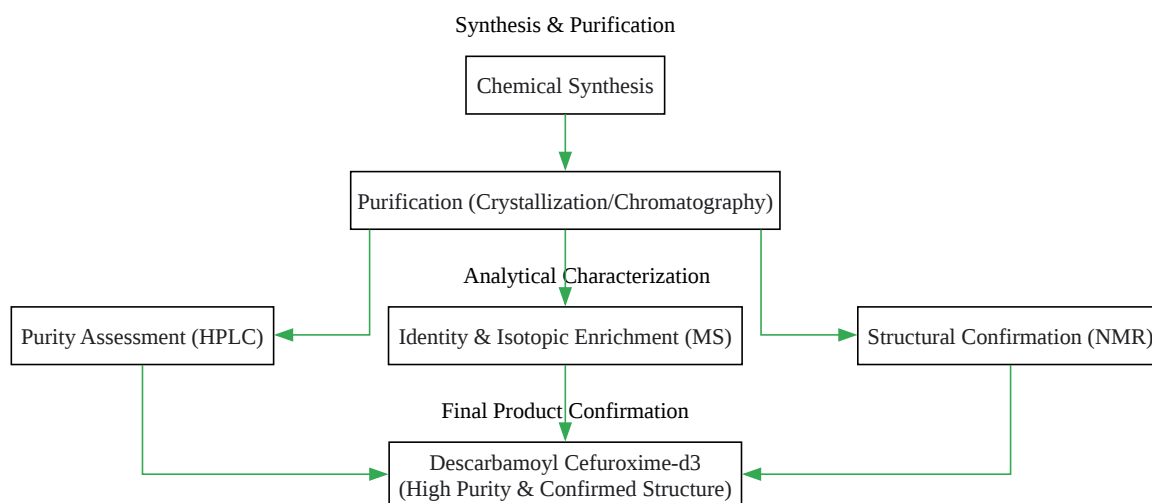
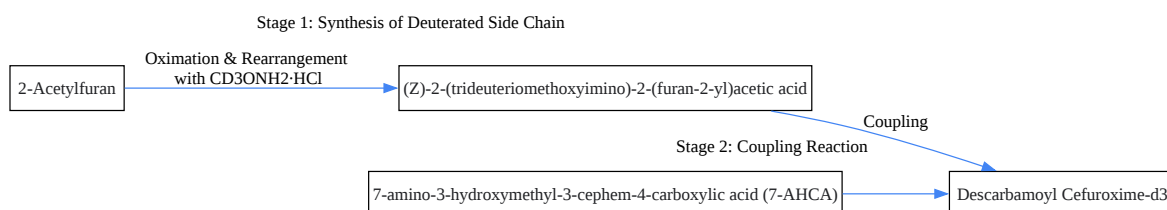
Caption: Chemical structure of **Descarbamoyl Cefuroxime-d3**.

## Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **Descarbamoyl Cefuroxime-d3** are crucial for its application in research. While specific protocols for the deuterated analog are not readily available in public literature, a proposed synthesis can be adapted from established methods for the unlabeled compound.

## Proposed Synthesis of Descarbamoyl Cefuroxime-d3

The synthesis of **Descarbamoyl Cefuroxime-d3** can be conceptually broken down into two main stages: the synthesis of the deuterated side chain precursor and its subsequent coupling to the cephalosporin core.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. scbt.com [scbt.com]
- 3. vivanls.com [vivanls.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Chemical Properties and Structure of Descarbamoyl Cefuroxime-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15340495#chemical-properties-and-structure-of-descarbamoyl-cefuroxime-d3]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)